

Diethyl(3-pyridyl)borane stability and decomposition pathways

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Compound of Interest

Compound Name: Diethyl(3-pyridyl)borane

Cat. No.: B1298667

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Technical Support Center: Diethyl(3-pyridyl)borane

This guide provides researchers, scientists, and drug development professionals with essential information regarding the stability, handling, and potential decomposition of **Diethyl(3-pyridyl)borane**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Diethyl(3-pyridyl)borane**?

A1: To ensure stability, **Diethyl(3-pyridyl)borane** should be stored in a tightly closed container in a cool, dry, and well-ventilated place.^{[1][2][3]} It is crucial to keep it away from moisture and incompatible materials such as strong oxidizing agents and strong acids.^{[2][3][4]} While some suppliers recommend storage at ambient temperature, others suggest -20°C.^{[5][6]} Always refer to the specific storage instructions provided by the supplier from whom the compound was purchased.

Q2: How stable is **Diethyl(3-pyridyl)borane** under normal laboratory conditions?

A2: **Diethyl(3-pyridyl)borane** is considered stable under normal and recommended storage conditions.^{[1][2][5]} However, it is sensitive to certain environmental factors. Exposure to heat, sparks, open flames, high temperatures, and incompatible chemicals should be avoided.^{[2][5]}

Q3: Is **Diethyl(3-pyridyl)borane** sensitive to air or water?

A3: While many organoboranes react with water, **Diethyl(3-pyridyl)borane** is described as being slightly soluble in water.[3][4][7] However, like many borane derivatives, it is best handled under anhydrous conditions to prevent potential decomposition or reaction.[8] The compound should be kept in a tightly sealed container to minimize exposure to atmospheric moisture.[1]

Q4: What are the primary decomposition pathways and hazardous products?

A4: The main decomposition pathway of concern is thermal decomposition.[2][5] When exposed to high heat or fire, **Diethyl(3-pyridyl)borane** can decompose and release toxic vapors.[5] The hazardous decomposition products include carbon oxides (carbon monoxide and carbon dioxide), nitrogen oxides (NOx), and oxides of boron.[2][5]

Q5: What materials are incompatible with **Diethyl(3-pyridyl)borane**?

A5: The primary materials to avoid are strong oxidizing agents and strong acids.[2] Contact with these substances can lead to vigorous reactions and decomposition. Always ensure that reaction vessels and storage areas are free from these incompatible materials.

Troubleshooting Guide

Issue	Potential Cause(s)	Recommended Action(s)
Compound appears discolored, clumped, or has changed texture.	Exposure to air/moisture; Gradual decomposition due to improper storage.	Do not use the compound if its physical appearance has significantly changed. It may indicate impurity or degradation. Consider acquiring a new batch. Dispose of the compromised material according to local regulations. [1]
The compound was briefly exposed to humid air.	Accidental opening of the container in a non-inert atmosphere.	If the exposure was minimal, the compound might still be viable for less sensitive applications. For critical experiments, it is recommended to use a fresh, unexposed sample. To mitigate, handle the material under an inert atmosphere (e.g., nitrogen or argon) whenever possible.
A spill has occurred.	Accidental mishandling.	Evacuate personnel from the immediate area and ensure adequate ventilation. [1] Shut off all sources of ignition. [5] Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and protective clothing. [1] [5] For small spills, sweep up the solid material, avoiding dust formation, and place it in a suitable, closed container for disposal. [1] [2] The spill area can then be cleaned. [5] For large spills,

contact emergency responders.[\[5\]](#)

Suspected decomposition during a reaction at elevated temperatures.

Exceeding the thermal stability limit of the compound.

Immediately cool the reaction vessel. If toxic fumes are suspected (oxides of nitrogen, carbon, or boron), use the apparatus in a well-ventilated fume hood.[\[2\]](#)[\[5\]](#) Re-evaluate the reaction parameters and consider running the experiment at a lower temperature if possible.

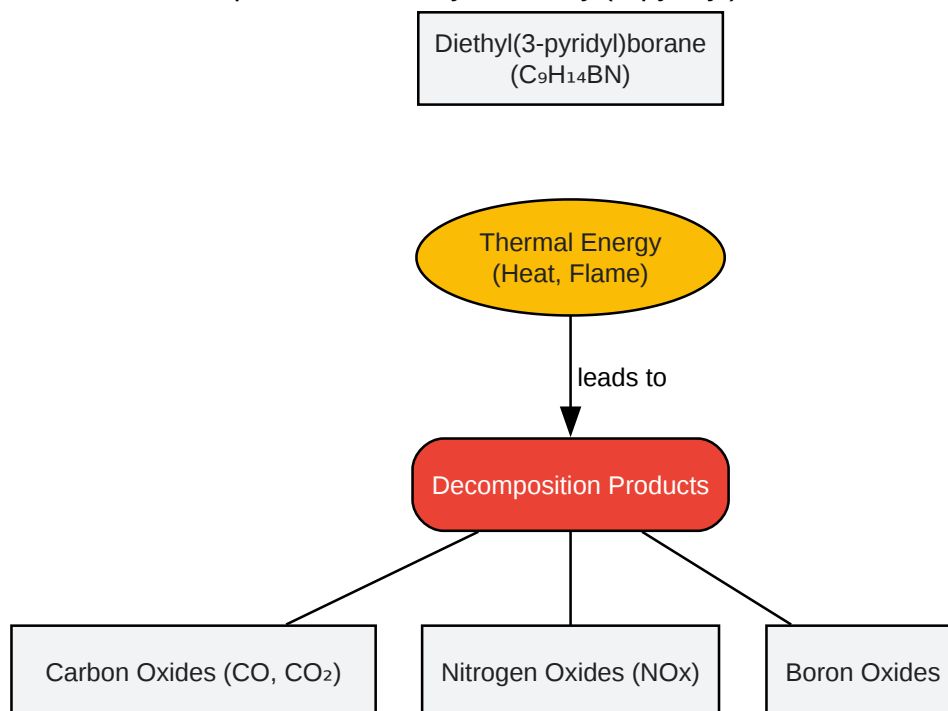
Quantitative Data

Table 1: Physical and Chemical Properties of **Diethyl(3-pyridyl)borane**

Property	Value	Source(s)
CAS Number	89878-14-8	[1] [9]
Molecular Formula	C ₉ H ₁₄ BN	[9] [10]
Molecular Weight	147.03 g/mol	[9] [11]
Appearance	White to yellow crystalline powder or solid	[1] [10]
Melting Point	164 - 175 °C	[4] [7] [10]
Boiling Point	205.9 °C at 760 mmHg	[4]
Solubility	Slightly soluble in water	[3] [4] [7]

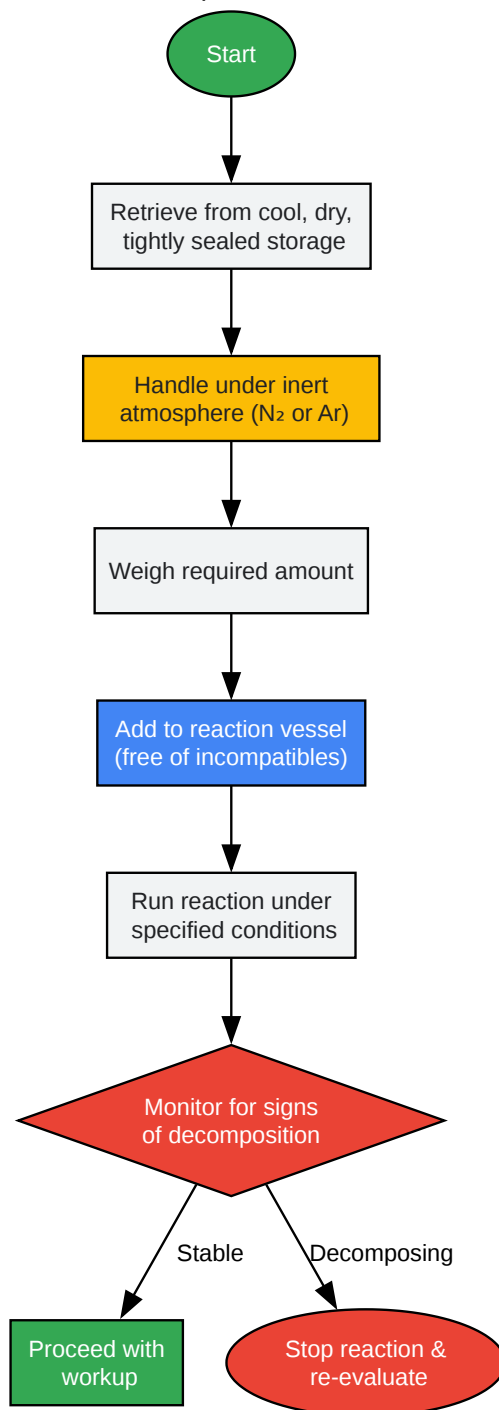
Visualizations

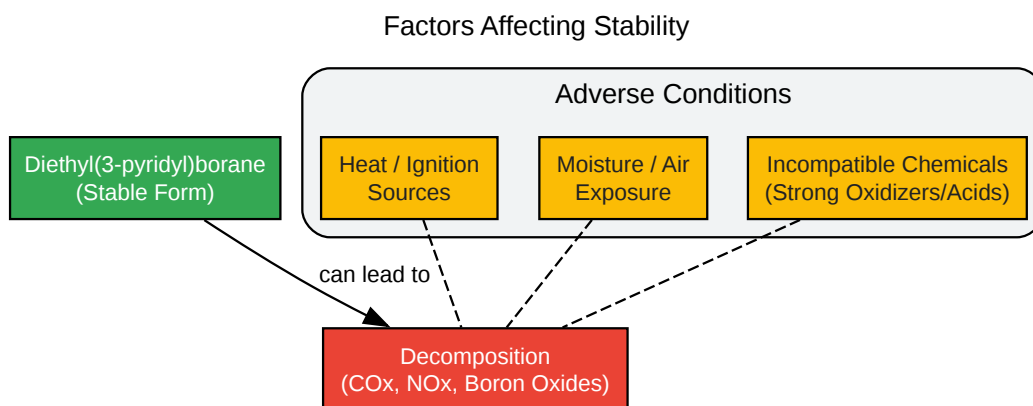
Decomposition Pathway of Diethyl(3-pyridyl)borane

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Caption: Thermal decomposition pathway.

General Experimental Workflow





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References

- 1. chemicalbook.com [chemicalbook.com]
- 2. fishersci.com [fishersci.com]
- 3. Diethyl(3-pyridyl)borane, 98% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 4. Diethyl(3-pyridyl)borane CAS 89878-14-8 [homesunshinepharma.com]
- 5. jubilantingrevia.com [jubilantingrevia.com]
- 6. chemscene.com [chemscene.com]
- 7. DIETHYL(3-PYRIDYL)BORANE | 89878-14-8 [chemicalbook.com]
- 8. EP1460079B1 - Dihydroxy(3-pyridyl)borane compounds - Google Patents [patents.google.com]

- 9. DIETHYL(3-PYRIDYL)BORANE synthesis - chemicalbook [chemicalbook.com]
- 10. 457750250 [thermofisher.com]
- 11. 3-(Diethylboryl)pyridine | C₉H₁₄BN | CID 642851 - PubChem [pubchem.ncbi.nlm.nih.gov]
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